

Technical Whitepaper: 5-Chloro-2-benzothiazolinone (CAS 20600-44-6)

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Compound of Interest

Compound Name: *N*-[2-(1,3-benzodioxol-5-yl)ethyl]formamide

CAS No.: 33542-98-2

Cat. No.: B11958584

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Dual-Modality Probe: Chymase Inhibition & TRPA1 Activation

Executive Summary

5-Chloro-2-benzothiazolinone (CAS 20600-44-6), often abbreviated as 5-Cl-BTZ, is a heterocyclic electrophile utilized primarily as a bioactive probe in inflammatory research. While historically employed as a biocide precursor, its utility in modern chemical biology stems from its specific reactivity with cysteine and serine residues.

Critical Insight for Researchers: This compound exhibits a pharmacological paradox that must be controlled for in experimental design:

- Anti-inflammatory mechanism: It acts as an inhibitor of Human Chymase (a mast cell serine protease).
- Pro-inflammatory mechanism: It acts as a potent agonist of the TRPA1 ion channel (the "wasabi receptor"), inducing nociception.

This guide provides the physicochemical data, mechanistic pathways, and validated protocols necessary to utilize 5-Cl-BTZ effectively while mitigating off-target artifacts.

Identity & Physicochemical Profile[1]

Parameter	Data Specification
CAS Registry Number	20600-44-6
IUPAC Name	5-Chloro-2(3H)-benzothiazolone
Synonyms	5-Chloro-2-benzothiazolinone; Chlorobenzothiazolinone
Molecular Formula	C ₇ H ₄ ClNOS
Molecular Weight	185.63 g/mol
SMILES	<chem>Clc1ccc2SC(=O)Nc2c1</chem>
Appearance	White to light gray crystalline solid
Melting Point	234 – 237 °C
Solubility (Water)	Low (< 0.1 mg/mL); requires organic co-solvent
Solubility (DMSO)	High (≥ 50 mM); recommended stock solvent
pKa	~8.5 (Amide nitrogen deprotonation)

Structural Analysis & Reactivity

The core benzothiazolinone scaffold features a cyclic carbamate-thioether motif.

- **Electrophilic Center:** The carbonyl carbon (C2) is susceptible to nucleophilic attack.
- **Mechanism of Covalent Modification:**
 - **Serine Proteases (Chymase):** The active site serine attacks the carbonyl, leading to acylation and transient or irreversible inhibition of the enzyme.
 - **TRP Channels (TRPA1):** The electrophilic nature allows for interaction with hyper-reactive cysteine residues (e.g., C621, C641, C665) on the N-terminus of TRPA1, locking the

channel in an open state via covalent modification.

Biological & Pharmacological Context[2][3][4][5][6][7][8][9][10]

A. Mechanism 1: Human Chymase Inhibition

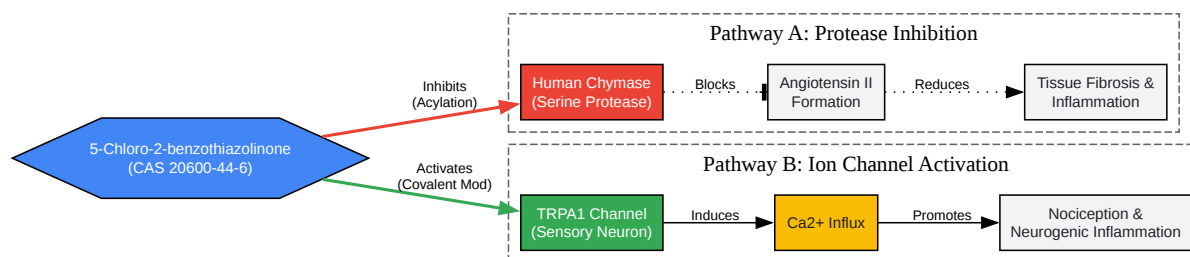
Target: Human Chymase (EC 3.4.21.39) Role: Mast cell-specific protease involved in converting Angiotensin I to Angiotensin II (independent of ACE) and activating TGF- β 1. Activity: 5-Cl-BTZ inhibits chymase with moderate potency (IC₅₀ values typically in the micromolar range, e.g., ~90 μ M). Therapeutic Relevance: Fibrosis, hypertension, and tissue remodeling.

B. Mechanism 2: TRPA1 Agonism (Nociception)

Target: Transient Receptor Potential Ankyrin 1 (TRPA1) Role: Chemo-sensor for noxious electrophiles, mediating pain and neurogenic inflammation.[1] Activity: 5-Cl-BTZ acts as a reactive electrophile, inducing calcium influx in sensory neurons. Therapeutic Relevance: Pain modeling, itch research, and sensory neuropathy.

C. Mechanistic Pathway Diagram

The following diagram illustrates the divergent signaling pathways activated by 5-Cl-BTZ.



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Caption: Dual mechanistic action of 5-Cl-BTZ inhibiting Chymase (Red) while activating TRPA1 (Green).

Experimental Protocols

Protocol A: Stock Solution Preparation

- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous, $\geq 99.9\%$.
- Concentration: Prepare a 50 mM master stock.
 - Weigh 9.28 mg of CAS 20600-44-6.
 - Dissolve in 1.0 mL of DMSO.
 - Vortex for 30 seconds until fully clarified.
- Storage: Aliquot into amber glass vials. Store at -20°C . Stable for 3 months. Avoid freeze-thaw cycles.

Protocol B: Chymase Inhibition Assay (In Vitro)

Objective: Quantify the inhibitory potential of 5-Cl-BTZ against human chymase.

- Buffer Prep: 50 mM Tris-HCl (pH 7.4), 1 M NaCl, 0.01% Triton X-100.
- Enzyme: Recombinant Human Chymase (0.5 nM final concentration).
- Substrate: Suc-Ala-Ala-Pro-Phe-pNA (Chromogenic substrate, 100 μM final).
- Inhibitor: Dilute 5-Cl-BTZ stock in buffer to range 1 μM – 200 μM .
- Reaction:
 - Mix Enzyme + Inhibitor in a 96-well plate. Incubate 15 min at 25°C .
 - Add Substrate to initiate reaction.
 - Monitor Absorbance at 405 nm kinetically for 20 minutes.

- Analysis: Plot V_{max} vs. [Inhibitor] to determine IC_{50} .

Protocol C: TRPA1 Calcium Influx Assay (Cell-Based)

Objective: Assess agonist activity in HEK293 cells stably expressing human TRPA1.

- Cell Loading: Load HEK293-TRPA1 cells with Fluo-4 AM (calcium dye) for 30 min at 37°C.
- Baseline: Record baseline fluorescence (Ex/Em 490/520 nm) for 30 seconds.
- Treatment: Inject 5-Cl-BTZ (10 μ M – 100 μ M).
- Control: Use Mustard Oil (AITC) (100 μ M) as a positive control.
- Observation: A rapid increase in fluorescence indicates TRPA1 channel opening.
- Specificity Check: Pre-incubate with HC-030031 (TRPA1 antagonist) to confirm specificity.

Safety & Handling (MSDS Highlights)

- GHS Classification: Skin Irritant (Cat 2), Eye Irritant (Cat 2A), STOT SE (Cat 3).[2]
- Handling: Wear nitrile gloves and safety goggles. Handle in a fume hood to avoid inhalation of dust.
- Disposal: Dispose of as hazardous organic waste. Do not release into drains (biocidal properties).

References

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